

The Enigmatic Profile of N'-hydroxy-2-methylpropanimidamide: A Review of Available Data

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Compound of Interest

Compound Name: *N'-hydroxy-2-methylpropanimidamide*

Cat. No.: *B120192*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical whitepaper addresses the current scientific understanding of **N'-hydroxy-2-methylpropanimidamide**. Following a comprehensive review of publicly available scientific literature and patent databases, it must be noted that there is a significant lack of published data regarding the specific biological activity of this compound. As such, this document serves to summarize the available chemical information and provide context based on related chemical structures, while highlighting the current knowledge gap.

Chemical Identity and Properties

N'-hydroxy-2-methylpropanimidamide is a small organic molecule with the chemical formula $C_4H_{10}N_2O$. Basic chemical properties are summarized in the table below, primarily derived from computational predictions available in public databases.

Property	Value	Source
Molecular Formula	C ₄ H ₁₀ N ₂ O	[1][2]
Molecular Weight	102.14 g/mol	[1]
CAS Number	35613-84-4	[1]
Predicted XlogP	0.4	[2]
Predicted Hydrogen Bond Donor Count	3	[2]
Predicted Hydrogen Bond Acceptor Count	3	[2]
SMILES	<chem>CC(C)C(=NO)N</chem>	[2]

Table 1: Physicochemical Properties of **N'-hydroxy-2-methylpropanimidamide**.

Synthesis of **N'-hydroxy-2-methylpropanimidamide**

While no specific, detailed experimental protocol for the synthesis of **N'-hydroxy-2-methylpropanimidamide** has been found in the reviewed literature, a general and well-established method for the synthesis of N'-hydroxyimidamides (amidoximes) involves the reaction of a nitrile with hydroxylamine. This reaction is typically carried out in a suitable solvent, such as ethanol, and may be heated to drive the reaction to completion.

Proposed Experimental Protocol:

This protocol is a generalized procedure and would require optimization for the specific synthesis of **N'-hydroxy-2-methylpropanimidamide**.

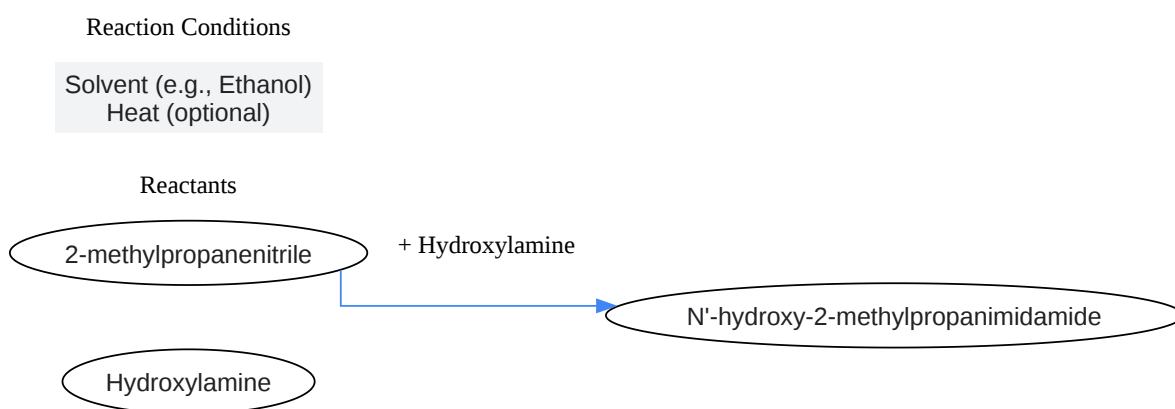
Materials:

- 2-methylpropanenitrile (isobutyronitrile)
- Hydroxylamine hydrochloride
- A suitable base (e.g., sodium carbonate, sodium hydroxide)

- Ethanol (or other suitable solvent)
- Standard laboratory glassware and heating apparatus

Procedure:

- Dissolve hydroxylamine hydrochloride in ethanol.
- Add a stoichiometric equivalent of the base to the hydroxylamine solution to generate free hydroxylamine.
- To this solution, add 2-methylpropanenitrile.
- The reaction mixture is then stirred, potentially with heating, for a duration determined by reaction monitoring (e.g., by thin-layer chromatography).
- Upon completion, the solvent is removed under reduced pressure.
- The resulting crude product may be purified by recrystallization or column chromatography to yield pure **N'-hydroxy-2-methylpropanimidamide**.



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Figure 1: General synthesis pathway for **N'-hydroxy-2-methylpropanimidamide**.

Biological Activity: A Knowledge Gap

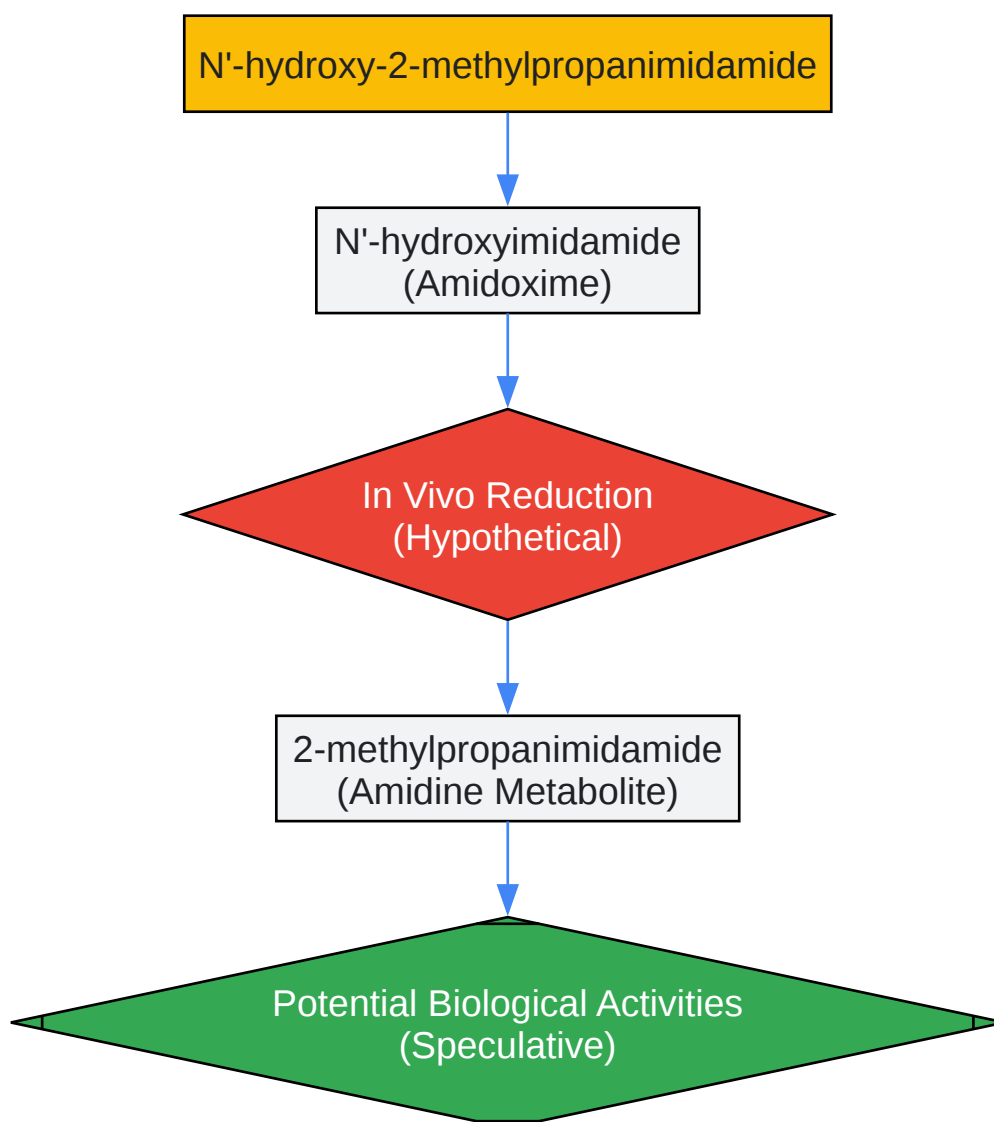
A thorough search of scientific databases has revealed no specific studies detailing the biological activity of **N'-hydroxy-2-methylpropanimidamide**. Consequently, there is no quantitative data (e.g., IC_{50} , EC_{50}), no described mechanism of action, and no identified signaling pathways associated with this compound.

Potential Biological Relevance Based on Chemical Structure

The N'-hydroxyimidamide functional group, also known as an amidoxime, is present in a variety of biologically active molecules. Amidoximes are often utilized as prodrugs of amidines, which can exhibit a range of pharmacological activities. The conversion of an amidoxime to an amidine can occur in vivo through enzymatic reduction.

It is important to reiterate that the following discussion is speculative and based on the known activities of other compounds containing the amidoxime functional group, not on data from **N'-hydroxy-2-methylpropanimidamide** itself.

- **Nitric Oxide (NO) Donors:** Some N'-hydroxyguanidines, which are structurally related to amidoximes, are known to be inhibitors of nitric oxide synthase or, in some cases, to act as NO donors themselves.
- **Enzyme Inhibition:** The amidine group, which can be formed from the reduction of the amidoxime, is a known pharmacophore that can interact with various enzymes, including serine proteases.
- **Antimicrobial and Antiparasitic Activity:** A number of compounds containing the amidoxime moiety have been investigated for their activity against bacteria, fungi, and parasites.



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Figure 2: Hypothetical bioactivation pathway and potential activities.

Conclusion and Future Directions

In conclusion, **N'-hydroxy-2-methylpropanimidamide** remains a largely uncharacterized molecule from a biological perspective. While its chemical structure and a plausible synthetic route can be described, there is a clear absence of data regarding its effects on biological systems.

For researchers interested in this compound, the following steps would be crucial to building a foundational understanding of its biological activity:

- **Chemical Synthesis and Characterization:** An initial, optimized synthesis and thorough chemical characterization of the compound.
- **In Vitro Screening:** A broad-based in vitro screening campaign against a panel of common drug targets (e.g., receptors, enzymes) to identify any potential biological interactions.
- **Cytotoxicity and Phenotypic Screening:** Assessment of the compound's effects on various cell lines to determine cytotoxicity and identify any interesting phenotypic changes.
- **Metabolic Stability:** Investigation of its stability in the presence of liver microsomes or other metabolic systems to understand its potential for in vivo conversion to the corresponding amidine.

Without such fundamental studies, any discussion of the biological activity of **N'-hydroxy-2-methylpropanimidamide** remains speculative. This whitepaper serves to highlight this knowledge gap and encourage foundational research into this molecule.

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References

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